

KVS0001: A Technical Whitepaper on its Kinase Selectivity Profile

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Compound of Interest

Compound Name: KVS0001
Cat. No.: B15617208

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This document provides an in-depth technical overview of the kinase selectivity profile of **KVS0001**, a potent and selective inhibitor of the SMG1 kinase. The data presented herein is crucial for understanding the compound's mechanism of action and for guiding its application in research and potential therapeutic development.

Executive Summary

KVS0001 is a novel small molecule inhibitor targeting SMG1, a critical kinase in the nonsense-mediated mRNA decay (NMD) pathway. To ascertain its specificity, the inhibitor was profiled against a broad panel of 247 human protein and lipid kinases using a mass spectrometry-based kiNativ™ assay. The results demonstrate that **KVS0001** is a highly selective inhibitor of SMG1, with significant off-target inhibition observed only at concentrations of 1 μ M and higher. This high degree of selectivity underscores the potential of **KVS0001** as a precise tool for studying the NMD pathway and as a candidate for therapeutic strategies where targeted SMG1 inhibition is desired.

Kinase Selectivity Profile of KVS0001

The selectivity of **KVS0001** was determined by assessing its ability to inhibit a large panel of kinases at various concentrations. The primary screening was conducted at 100 nM and 1 μ M. The data reveals that at 100 nM, **KVS0001** exhibits remarkable selectivity for SMG1. At 1 μ M, some off-target activity begins to appear, though SMG1 remains the most potently inhibited kinase.

Table 1: Inhibition of Selected Kinases by **KVS0001** at 100 nM and 1 μ M

Kinase	Inhibition at 100 nM (%)	Inhibition at 1 μ M (%)
SMG1	98.5	99.5
PIK3C2A	2.5	85.5
PIK3C2B	-1.5	77.5
MTOR	10.5	74.5
ATM	2.5	69.5
ATR	1.5	63.5
DNA-PK (PRKDC)	1.5	58.5
PIK3CA	1.5	48.5
PIK3CB	-1.5	44.5
PIK3CD	1.5	39.5
PIK3CG	-2.5	31.5
CLK1	-4.5	28.5
CLK2	5.5	27.5
CLK3	3.5	26.5
CLK4	-0.5	25.5
STK10	-1.5	24.5
MAP4K4	4.5	23.5
MAP4K5	2.5	22.5
MAP4K1	-2.5	21.5
MAP4K2	3.5	20.5
MAP4K3	1.5	19.5
GSK3A	-3.5	18.5
GSK3B	0.5	17.5

CDK1	2.5	16.5
CDK2	-1.5	15.5

Note: This table presents a selection of the 247 kinases tested. For a complete dataset, please refer to the supplementary materials of the source publication.

Experimental Protocols

The kinase selectivity of **KVS0001** was determined using the kiNativ™ assay, a powerful mass spectrometry-based method for profiling kinase inhibitor activity directly in a complex biological sample.

kiNativ™ Kinase Inhibition Assay

Principle: The kiNativ™ assay utilizes an ATP- or ADP-biotin probe that covalently binds to a conserved lysine residue in the ATP-binding pocket of active kinases. If a kinase is inhibited by a test compound (e.g., **KVS0001**), the binding of the biotinylated probe is blocked. The extent of probe labeling is then quantified by mass spectrometry, providing a direct measure of kinase inhibition.

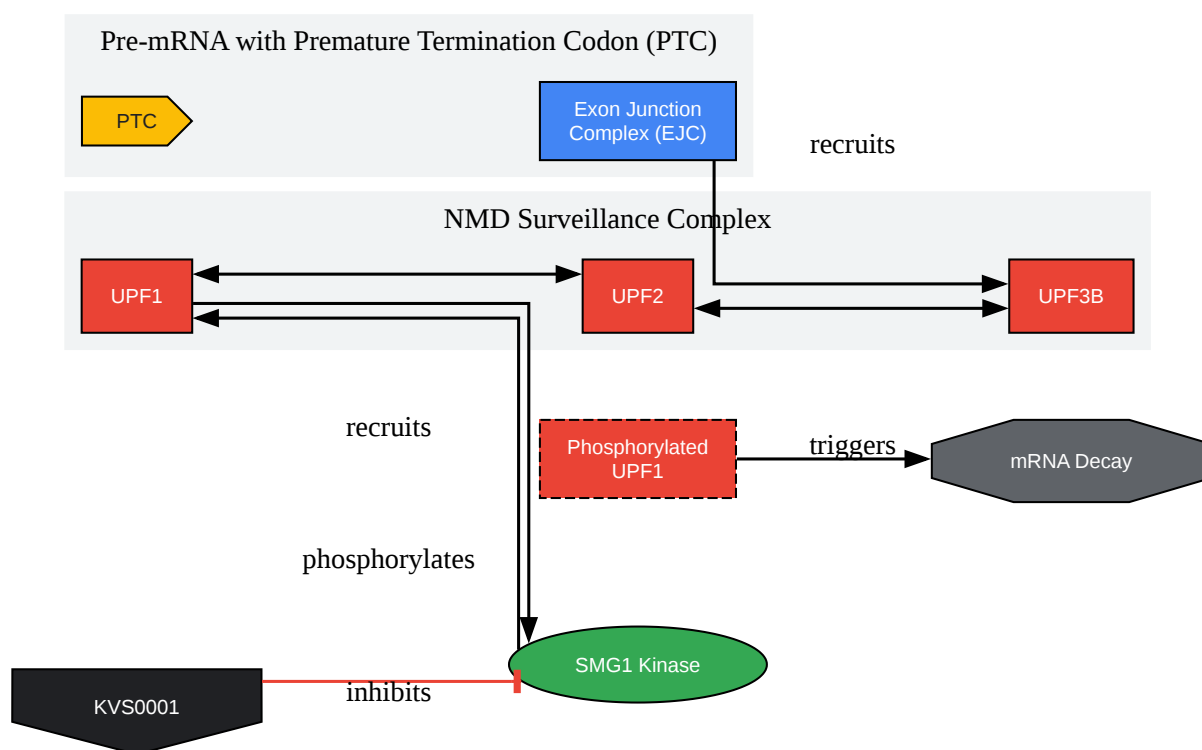
Workflow:

- **Lysate Preparation:** Human cell lysates, containing a complex mixture of native kinases, are prepared.
- **Inhibitor Incubation:** The cell lysate is incubated with varying concentrations of **KVS0001** or a vehicle control (DMSO). This allows **KVS0001** to bind to its target kinases.
- **Probe Labeling:** A biotinylated acyl phosphate of ATP or ADP (the kiNativ™ probe) is added to the lysate. The probe covalently attaches to the active site lysine of kinases that are not inhibited by **KVS0001**.
- **Proteolysis:** The protein mixture is digested with trypsin, breaking down the proteins into smaller peptides.

- Affinity Enrichment: The biotin-labeled peptides (originating from uninhibited kinases) are captured and enriched using streptavidin beads.
- Mass Spectrometry Analysis: The enriched, labeled peptides are analyzed by liquid chromatography-tandem mass spectrometry (LC-MS/MS).
- Data Analysis: The abundance of each kinase-specific peptide is quantified. The percentage of inhibition is calculated by comparing the amount of labeled peptide in the **KVS0001**-treated sample to the vehicle control.

Visualizations

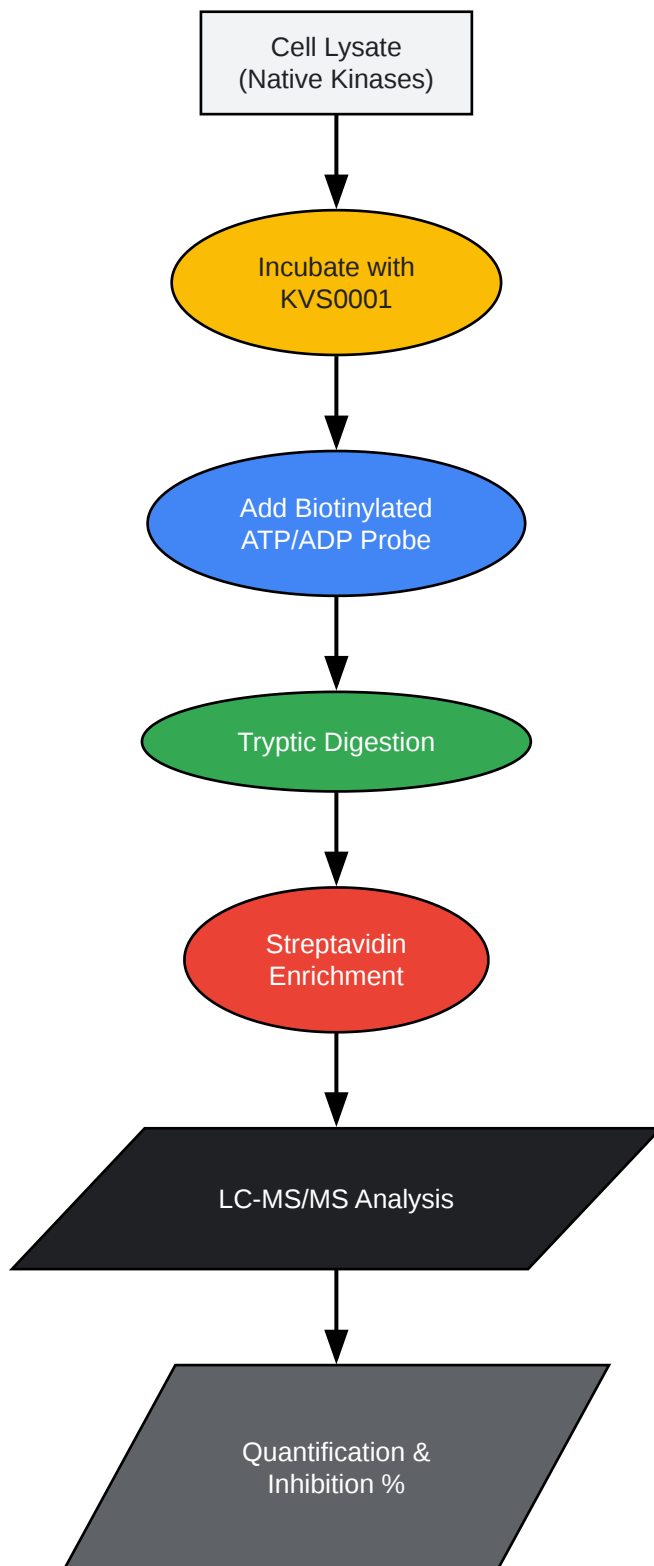
SMG1 Signaling Pathway in Nonsense-Mediated Decay



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Caption: The role of SMG1 in the NMD pathway and its inhibition by **KVS0001**.

Experimental Workflow for kiNativ™ Assay



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Caption: A simplified workflow of the kiNativ™ kinase inhibitor profiling assay.

Conclusion

The comprehensive kinase selectivity profiling of **KVS0001** confirms its high specificity for SMG1. This makes **KVS0001** an invaluable chemical probe for elucidating the intricate roles of the NMD pathway in both normal physiology and disease states, such as cancer and genetic disorders. Its favorable selectivity profile also positions it as a promising starting point for the development of targeted therapeutics aimed at modulating NMD. Further investigation into the on- and off-target effects of **KVS0001** in cellular and in vivo models is warranted to fully characterize its biological activity.

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